

2-Amino-5-bromopyrazine structure and IUPAC name

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Compound of Interest

Compound Name: 2-Amino-5-bromopyrazine

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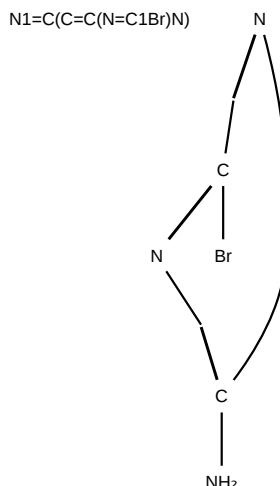
An In-depth Technical Guide to **2-Amino-5-bromopyrazine**

Introduction

2-Amino-5-bromopyrazine, a halogenated aromatic amine, is a pivotal intermediate in the realms of organic synthesis and medicinal chemistry. Its unique structural features, comprising a pyrazine ring substituted with both an amino and a bromo group, render it a versatile building block for the construction of more complex heterocyclic systems. This guide provides a comprehensive overview of its structure, properties, synthesis, and applications, tailored for researchers and professionals in drug development.

Chemical Structure and IUPAC Name

The formal IUPAC name for this compound is 5-bromopyrazin-2-amine^{[1][2][3]}. Its chemical structure is characterized by a pyrazine ring, which is a six-membered aromatic heterocycle containing two nitrogen atoms at positions 1 and 4. An amino group (-NH₂) is attached at the 2-position, and a bromine atom (Br) is at the 5-position.



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Caption: Chemical structure of **2-Amino-5-bromopyrazine**.

Physicochemical Properties

2-Amino-5-bromopyrazine is typically a solid at room temperature, appearing as a pale yellow to brown crystalline powder[2][4]. It is soluble in organic solvents like methanol, ethanol, and ethyl acetate but has limited solubility in water[4][5]. A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₄ BrN ₃	[1][2][3]
Molecular Weight	174.00 g/mol	[1][3]
Melting Point	111-117 °C	[2][4]
Boiling Point	274.2 ± 35.0 °C (at 760 mmHg)	[1][4]
Density	1.844 ± 0.06 g/cm ³	[1][4]
CAS Number	59489-71-3	[1][2]
InChI Key	KRRTXVSBTPCDOS-UHFFFAOYSA-N	[1][2]
SMILES	<chem>Nc1cnc(Br)cn1</chem>	

Synthesis and Experimental Protocols

The synthesis of **2-Amino-5-bromopyrazine** is most commonly achieved through the bromination of 2-aminopyrazine. The following protocol provides a representative experimental procedure.

Experimental Protocol: Synthesis via Bromination of 2-Aminopyrazine

This procedure details the synthesis of 5-bromo-2-pyrazinamine from 2-aminopyrazine using N-bromosuccinimide (NBS) as the brominating agent.

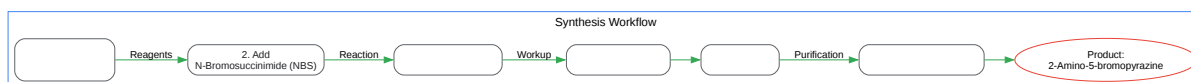
Materials:

- 2-Aminopyrazine (1.0 eq)
- N-bromosuccinimide (NBS) (1.0-1.1 eq)
- Dichloromethane (CH₂Cl₂) or Acetonitrile (CH₃CN)

- Diatomaceous earth (Celite®)
- Silica gel for column chromatography
- Ethyl acetate and Hexane for elution

Procedure:

- Dissolve 2-aminopyrazine (e.g., 15.0 g, 157 mmol) in a suitable solvent such as dichloromethane (900 mL).[6]
- Add N-bromosuccinimide (e.g., 28.2 g, 159 mmol) to the solution portion-wise while stirring at room temperature.[6]
- Allow the reaction to stir for approximately 3.5 hours at room temperature.[6] The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture through a pad of diatomaceous earth to remove any solid byproducts.[6]
- Concentrate the filtrate under reduced pressure.[6]
- Purify the resulting crude product by flash column chromatography on silica gel, using an appropriate eluent system (e.g., 30% ethyl acetate in hexane), to yield the pure **2-Amino-5-bromopyrazine**. [6]



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Caption: Workflow for the synthesis of **2-Amino-5-bromopyrazine**.

Applications in Research and Development

2-Amino-5-bromopyrazine serves as a crucial intermediate in the synthesis of a variety of biologically active compounds and functional materials.

- **Medicinal Chemistry:** It is a key building block for the synthesis of kinase inhibitors, which are a major class of anti-cancer drugs. The pyrazine core is a common scaffold in many such molecules.
- **Organic Synthesis:** The compound is utilized in palladium-catalyzed cross-coupling reactions, such as the Suzuki coupling, with boronic acids to form more complex bi-aryl structures like pyrazinylpyridines without the need for protecting the amino group.[6]
- **Material Science:** It is also employed in the preparation of dyes and polycyclic azaarenes.[5]
- **Biochemical Labeling:** **2-Amino-5-bromopyrazine** has been used as a reagent for the labeling of oligosaccharides through reductive amination.[5]

Safety Information

2-Amino-5-bromopyrazine is considered a hazardous substance. It is harmful if swallowed and can cause skin and serious eye irritation or damage.[3] It may also cause an allergic skin reaction.[3] Appropriate personal protective equipment (PPE), such as gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Conclusion

2-Amino-5-bromopyrazine is a high-value chemical intermediate with significant applications in pharmaceutical and materials science. Its straightforward synthesis and versatile reactivity make it an essential tool for chemists. This guide has summarized its fundamental properties, a reliable synthetic protocol, and its principal applications, providing a solid foundation for researchers and developers working with this compound.

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